

The Solubility of 9-Vinyanthracene in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: 9-Vinyanthracene

Cat. No.: B1293765

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **9-Vinyanthracene** in organic solvents. Due to a notable absence of publicly available quantitative solubility data for this specific compound, this document focuses on providing a robust framework for its experimental determination. The information herein is grounded in the physicochemical properties of the parent molecule, anthracene, and established methodologies for solubility assessment.

Qualitative Solubility Profile

Based on the non-polar polycyclic aromatic hydrocarbon structure of its parent compound, anthracene, **9-Vinyanthracene** is anticipated to exhibit higher solubility in nonpolar or moderately polar aprotic solvents. Conversely, it is expected to have limited solubility in highly polar solvents like lower alcohols and water. The vinyl group at the 9-position may slightly alter its solubility profile compared to anthracene.

For researchers initiating studies with **9-Vinyanthracene**, the following table provides a qualitative guide to solvent selection for solubility trials.

Solvent Class	Examples	Expected Solubility of 9-Vinyanthracene
Aromatic Hydrocarbons	Toluene, Benzene, Xylene	High
Chlorinated Solvents	Dichloromethane, Chloroform	High
Ethers	Tetrahydrofuran (THF), 1,4-Dioxane	Moderate to High
Ketones	Acetone, Methyl Ethyl Ketone	Moderate
Esters	Ethyl Acetate	Moderate
Aprotic Polar Solvents	Dimethylformamide (DMF), Dimethyl Sulfoxide (DMSO)	Moderate
Alcohols	Methanol, Ethanol, Isopropanol	Low to Sparingly Soluble
Aliphatic Hydrocarbons	Hexane, Heptane	Low
Water	-	Insoluble

Experimental Protocol for Solubility Determination

The recommended method for accurately determining the solubility of **9-Vinyanthracene** is the isothermal equilibrium method followed by gravimetric analysis. This approach is reliable and does not require specialized analytical instrumentation for quantification.

Objective:

To determine the saturation solubility of **9-Vinyanthracene** in a selection of organic solvents at a controlled temperature.

Materials:

- **9-Vinyanthracene** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance (readable to at least 0.1 mg)

- Thermostatic shaker or water bath
- Filtration apparatus (e.g., syringe filters with appropriate membrane, 0.45 μm or smaller pore size)
- Glass vials with screw caps
- Pipettes
- Evaporating dish or pre-weighed vial
- Drying oven
- Desiccator

Methodology:

- Preparation of Saturated Solution:
 - Add an excess amount of **9-Vinylanthracene** to a glass vial containing a known volume (e.g., 5 or 10 mL) of the chosen organic solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).
 - Equilibrate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The equilibration time should be determined empirically by taking measurements at different time points until the concentration remains constant.
- Sample Withdrawal and Filtration:
 - After equilibration, allow the vial to stand undisturbed for a short period to allow the excess solid to settle.

- Carefully withdraw a known volume of the supernatant using a pipette. It is critical not to disturb the solid at the bottom of the vial.
- Immediately filter the withdrawn sample through a syringe filter into a pre-weighed, clean, and dry evaporating dish or vial. This step is essential to remove any suspended microcrystals.
- Gravimetric Analysis:
 - Accurately weigh the evaporating dish containing the filtered saturated solution.
 - Carefully evaporate the solvent in a well-ventilated fume hood. Gentle heating in a drying oven at a temperature below the boiling point of the solvent and the melting point of **9-Vinylnanthracene** can accelerate this process. A vacuum oven is recommended for efficient and low-temperature solvent removal.
 - Once the solvent has completely evaporated, place the evaporating dish in a desiccator to cool to room temperature and to prevent moisture absorption.
 - Weigh the evaporating dish containing the dried **9-Vinylnanthracene** residue.
 - Repeat the drying and weighing steps until a constant mass is achieved.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **9-Vinylnanthracene** by subtracting the initial tare mass of the empty evaporating dish from the final constant mass.
 - The solubility can be expressed in various units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

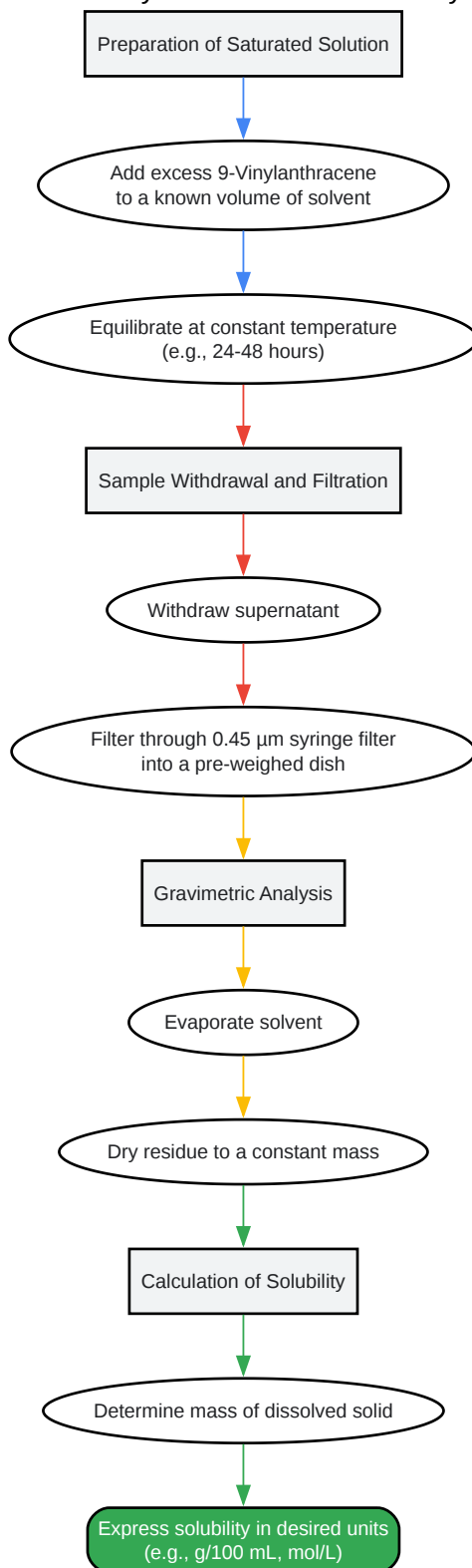
Example Calculation for g/100 mL:

Solubility = (Mass of dissolved **9-Vinylnanthracene** (g) / Volume of solvent used for dissolution (mL)) * 100

Experimental Workflow Visualization

The following diagram illustrates the key steps in the experimental determination of **9-Vinylanthracene** solubility using the isothermal equilibrium and gravimetric method.

Workflow for Solubility Determination of 9-Vinylanthracene



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Experimental workflow for solubility determination.

This guide provides a foundational approach for researchers and professionals to systematically evaluate the solubility of **9-Vinylanthracene**. The successful application of these methodologies will enable the generation of reliable and reproducible solubility data, which is crucial for the advancement of research and development involving this compound.

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